

Application Notes and Protocols for Ginkgolide-B Solid Dispersion Formulation

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Compound of Interest

Compound Name: ginkgolide-B

Cat. No.: B7782948

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Introduction

Ginkgolide-B (GB) is a bioactive terpene lactone extracted from the leaves of the Ginkgo biloba tree. It is known for its potential therapeutic effects, including neuroprotection and inhibition of platelet-activating factor.[1][2] However, the clinical application of **Ginkgolide-B** is often hampered by its poor water solubility, which leads to low oral bioavailability.[3][4] Solid dispersion technology is a promising strategy to enhance the dissolution rate and, consequently, the bioavailability of poorly soluble drugs like **Ginkgolide-B**. [5][6] This document provides detailed application notes and experimental protocols for the preparation and characterization of a **Ginkgolide-B** solid dispersion formulation designed to improve its solubility.

The formulation of **Ginkgolide-B** into a solid dispersion can significantly enhance its dissolution in water from 30% to as high as 80%. [7][8] This improvement is achieved by dispersing the drug in a hydrophilic carrier at a molecular level, which can result in the drug being in an amorphous state, having a reduced particle size, and improved wettability.[6] Studies have shown that the cumulative dissolution rate of **Ginkgolide-B** in a solid dispersion can be at least 2.4 times higher than that of the pure drug.[3]

I. Optimized Formulation and Rationale

An optimized solid dispersion formulation for **Ginkgolide-B** has been identified using the solvent evaporation method.[3][7][8]

Table 1: Optimized **Ginkgolide-B** Solid Dispersion Formulation

Component	Role	Ratio (GB:Carrier)	Solvent System
Ginkgolide-B (GB)	Active Pharmaceutical Ingredient	1:10	Ethanol:Dichloromethane (1:1 v/v)
Polyvinylpyrrolidone K30 (PVPK30)	Hydrophilic Carrier		

Rationale for Component Selection:

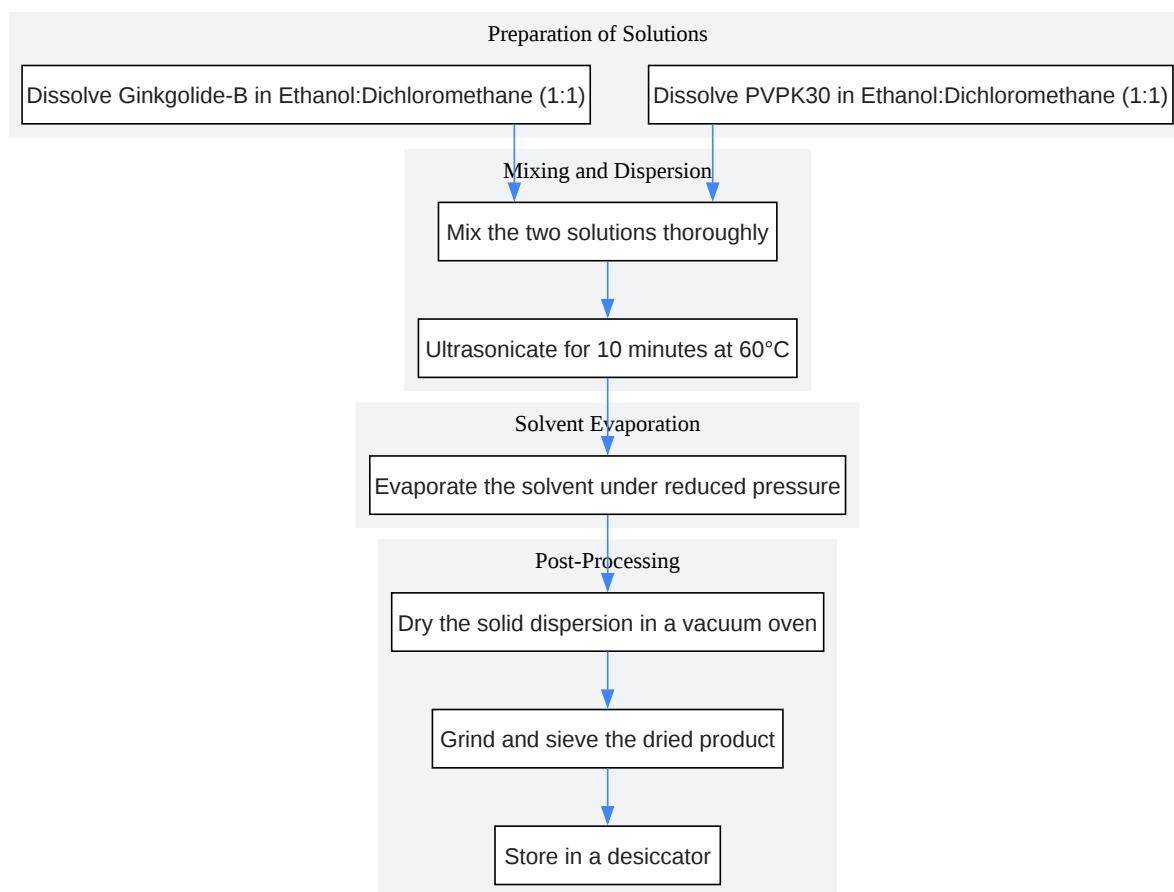
- PVPK30: This non-ionic polymer exhibits good water solubility and acts as a carrier to disperse and protect the **Ginkgolide-B** molecules.[3] It is thought to form hydrogen bonds with **Ginkgolide-B**, which aids in the formation of a stable solid dispersion and prevents the drug from recrystallizing.[7][8]
- Ethanol and Dichloromethane: This solvent system is effective in dissolving both the lipophilic **Ginkgolide-B** and the hydrophilic PVPK30, which is crucial for achieving a uniform molecular dispersion during the solvent evaporation process.[3][7]

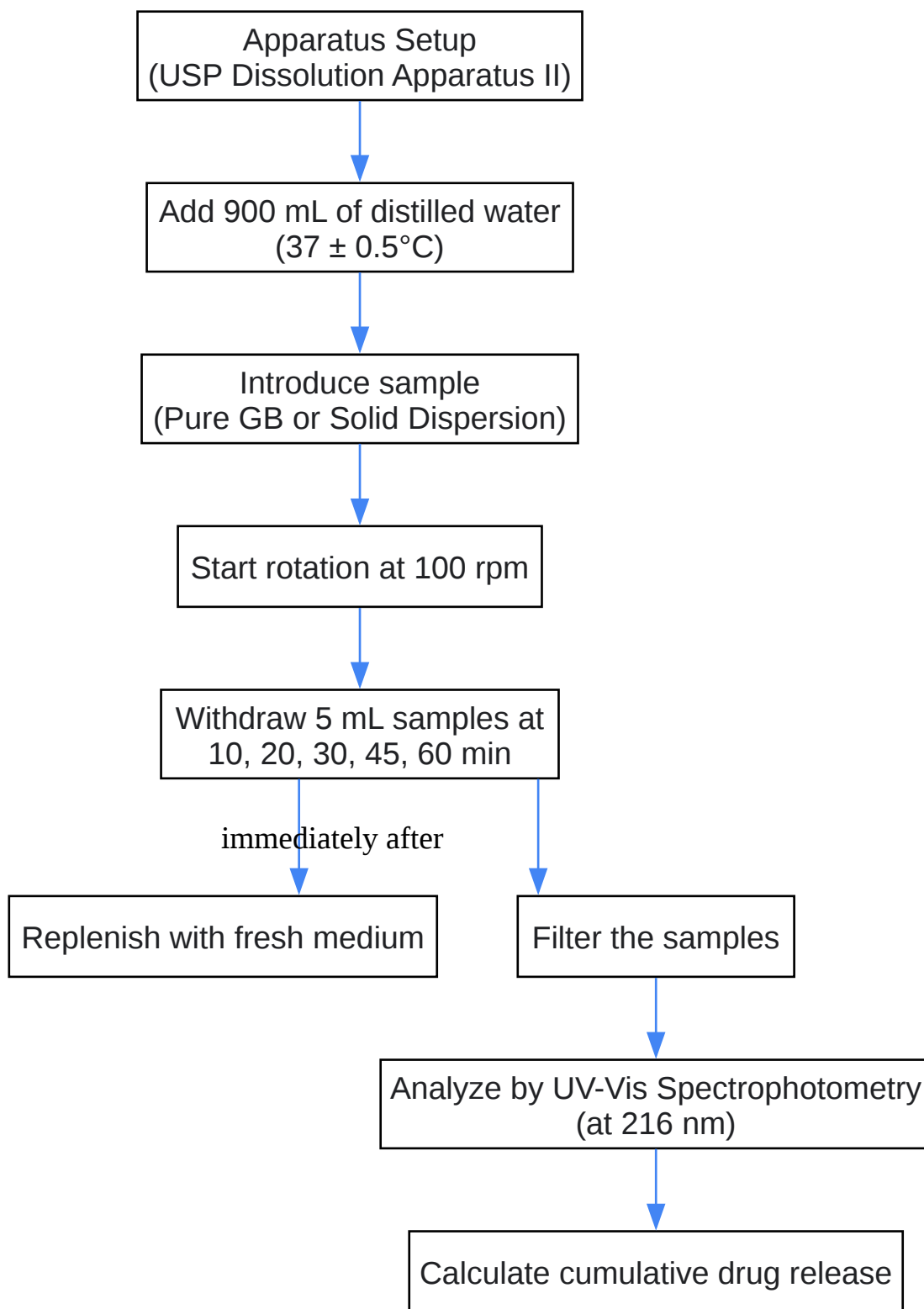
II. Experimental Protocols

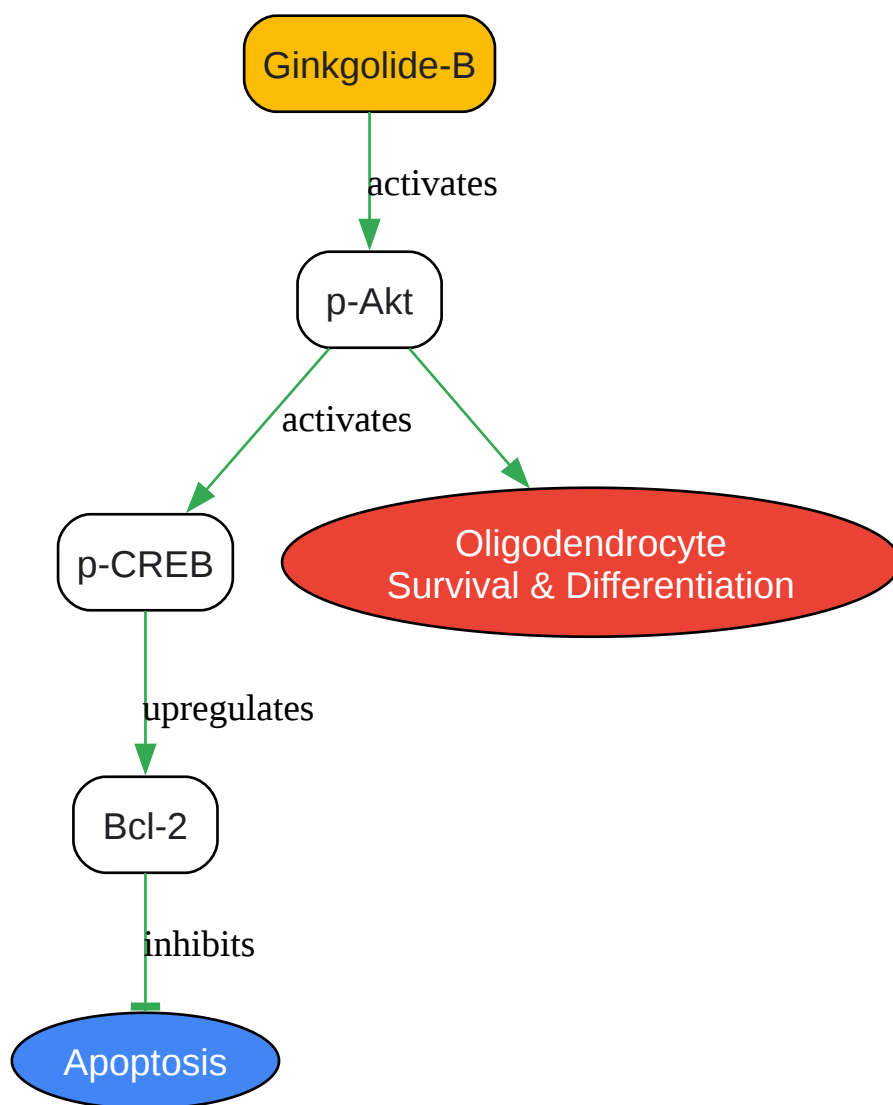
A. Preparation of Ginkgolide-B Solid Dispersion (Solvent Evaporation Method)

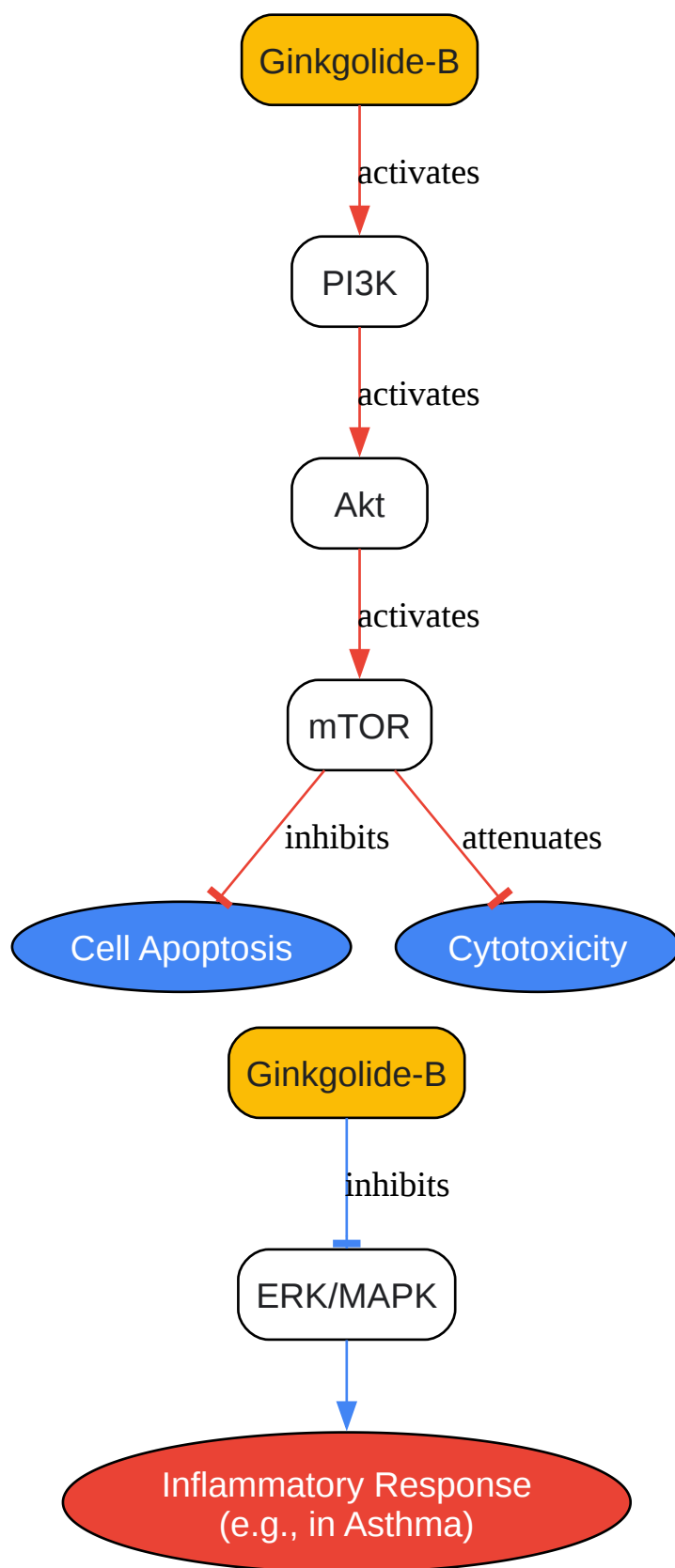
This protocol details the steps for preparing the optimized **Ginkgolide-B** solid dispersion.

Workflow for Solid Dispersion Preparation









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